

Fmoc-L-Glu-pNA molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-L-Glu-pNA

Cat. No.: B557472

[Get Quote](#)

In-Depth Technical Guide: Fmoc-L-Glu-pNA

This guide provides a detailed overview of the physicochemical properties of **Fmoc-L-Glu-pNA**, a chromogenic substrate utilized by researchers, scientists, and drug development professionals in various biochemical assays.

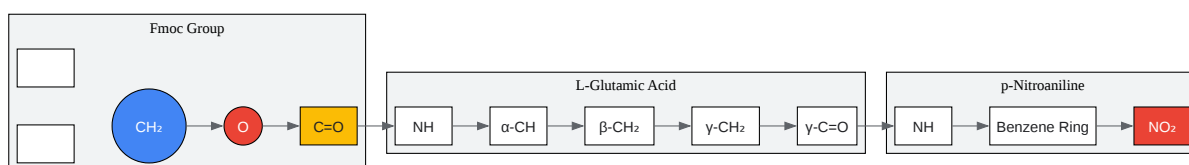
Physicochemical Data

The fundamental properties of **Fmoc-L-Glu-pNA** are summarized in the table below, providing a clear reference for experimental design and execution.

Property	Value	Citations
Molecular Formula	C ₂₆ H ₂₃ N ₃ O ₇	[1][2]
Molecular Weight	489.48 g/mol	[1][2][3]
CAS Number	185547-51-7	
Appearance	White to off-white powder	
Purity	≥98%	
Melting Point	219-225 °C	
Storage Temperature	0-8 °C	

Molecular Structure

The chemical structure of **Fmoc-L-Glu-pNA** consists of three key components: the N-terminal fluorenylmethoxycarbonyl (Fmoc) protecting group, the central L-glutamic acid residue, and the C-terminal p-nitroaniline (pNA) chromophore. The hydrolysis of the amide bond between the glutamic acid and p-nitroaniline by specific proteases releases the pNA molecule, which can be quantified spectrophotometrically.

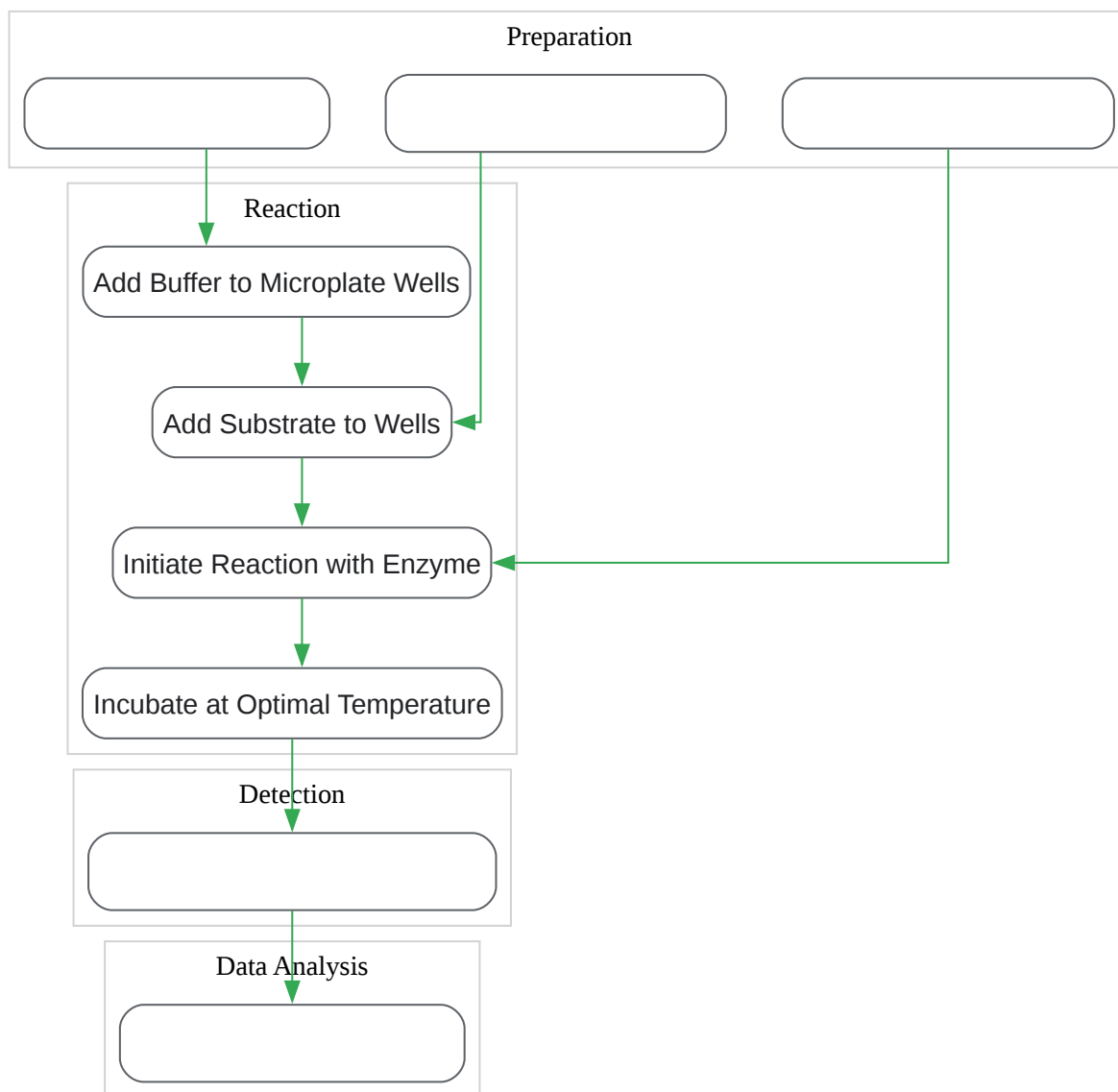


[Click to download full resolution via product page](#)

Diagram of **Fmoc-L-Glu-pNA** molecular structure.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general methodology for utilizing **Fmoc-L-Glu-pNA** as a substrate in an enzymatic assay is outlined below. This serves as a foundational workflow that can be adapted to specific research needs.



[Click to download full resolution via product page](#)

Generalized workflow for an enzymatic assay using **Fmoc-L-Glu-pNA**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Fmoc-L-Glu-pNA molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557472#fmoc-l-glu-pna-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

